

Commercial Suppliers of High-Purity Ethyl Tetradecanoate-d27: A Technical Guide

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Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **Ethyl Tetradecanoate-d27**, a deuterated stable isotope-labeled compound essential for a range of research applications, particularly in mass spectrometry-based quantitative analysis. This document outlines the key commercial suppliers, their product specifications, and the experimental methodologies relevant to the synthesis, purification, and quality control of this critical research tool.

Introduction to Ethyl Tetradecanoate-d27

Ethyl Tetradecanoate-d27, also known as ethyl myristate-d27, is the ethyl ester of the deuterated C14 saturated fatty acid, myristic acid. The extensive deuteration of the myristic acid backbone makes it an ideal internal standard for mass spectrometry (MS) applications. Its use allows for the precise and accurate quantification of its non-labeled counterpart, ethyl myristate, and the free fatty acid, myristic acid, in complex biological matrices. The significant mass shift of +27 amu relative to the endogenous analyte ensures clear differentiation in MS spectra, minimizing isotopic overlap and enhancing analytical sensitivity and specificity.

Commercial Suppliers and Product Specifications

Several reputable suppliers specialize in the production and distribution of high-purity stable isotope-labeled compounds, including **Ethyl Tetradecanoate-d27** and its precursor, Myristic Acid-d27. The following table summarizes the product specifications from leading commercial

vendors. It is important to note that while some suppliers offer the ethyl ester directly, others provide the deuterated free fatty acid, which can be readily esterified to the desired ethyl ester form.

Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity	Format
LGC Standards	Ethyl Tetradecanoate-d27	TRC-E925181	98 atom % D	min 98%	Neat
Cambridge Isotope Laboratories, Inc. (CIL)	Myristic acid (D27, 98%)	DLM-208	Not specified for d27, but typically $\geq 98\%$	98%	Neat
Cayman Chemical	Myristic Acid-d27	9003317	$\geq 99\%$ deuterated forms (d1-d27)	$\geq 95\%$	Solid
Pharmaffiliates	Ethyl Myristate-d27	Not specified	Not specified	Not specified	Not specified

Note: Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Experimental Protocols

The following sections detail representative methodologies for the synthesis, purification, and quality control of **Ethyl Tetradecanoate-d27**, based on established chemical principles and practices in stable isotope labeling.

Synthesis of Ethyl Tetradecanoate-d27

The synthesis of **Ethyl Tetradecanoate-d27** is typically achieved through the esterification of its corresponding deuterated carboxylic acid, Myristic Acid-d27. A common and effective

method is the Fischer esterification, which involves reacting the carboxylic acid with an excess of ethanol in the presence of an acid catalyst.

Materials:

- Myristic Acid-d27
- Anhydrous Ethanol (absolute, $\geq 99.5\%$)
- Concentrated Sulfuric Acid (H_2SO_4) or Acetyl Chloride
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Dichloromethane (DCM) or Diethyl Ether
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask containing Myristic Acid-d27, add a significant excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture. Alternatively, acetyl chloride can be carefully added to the ethanol to generate anhydrous HCl in situ, which also serves as an effective catalyst.
- Attach a reflux condenser and heat the reaction mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in dichloromethane or diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **Ethyl Tetradecanoate-d27**.

Purification of Ethyl Tetradecanoate-d27

The crude product from the synthesis typically requires purification to remove any unreacted starting materials and byproducts. Column chromatography is a widely used and effective method for this purpose.

Materials:

- Crude **Ethyl Tetradecanoate-d27**
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate
- Glass column
- Collection tubes

Procedure:

- Prepare a silica gel slurry in hexane and pack it into a glass column.

- Dissolve the crude **Ethyl Tetradecanoate-d27** in a minimal amount of hexane.
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane, starting with pure hexane. The polarity of the solvent system is gradually increased to elute compounds with increasing polarity.
- Collect fractions and analyze them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and remove the solvent using a rotary evaporator to yield high-purity **Ethyl Tetradecanoate-d27**.

Quality Control and Characterization

The identity, chemical purity, and isotopic enrichment of the final product are confirmed using a combination of analytical techniques.

1. Gas Chromatography-Mass Spectrometry (GC-MS):

- Purpose: To determine the chemical purity and confirm the molecular weight of the deuterated compound.
- Method: A small amount of the purified product is dissolved in a suitable solvent and injected into the GC-MS system. The gas chromatogram will indicate the presence of any volatile impurities, and the mass spectrum of the main peak will confirm the mass-to-charge ratio (m/z) corresponding to **Ethyl Tetradecanoate-d27**.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To confirm the structure of the molecule and to assess the degree and position of deuteration.
- Method:
 - ^1H NMR: The absence or significant reduction of proton signals in the myristoyl chain confirms successful deuteration. The presence of the characteristic signals for the ethyl

group protons will confirm the ester formation.

- ^2H NMR: This technique can be used to directly observe the deuterium signals and confirm their positions on the carbon skeleton.
- ^{13}C NMR: The carbon signals of the deuterated carbons will show characteristic splitting patterns (due to C-D coupling) and a decrease in intensity, providing further evidence of deuteration.

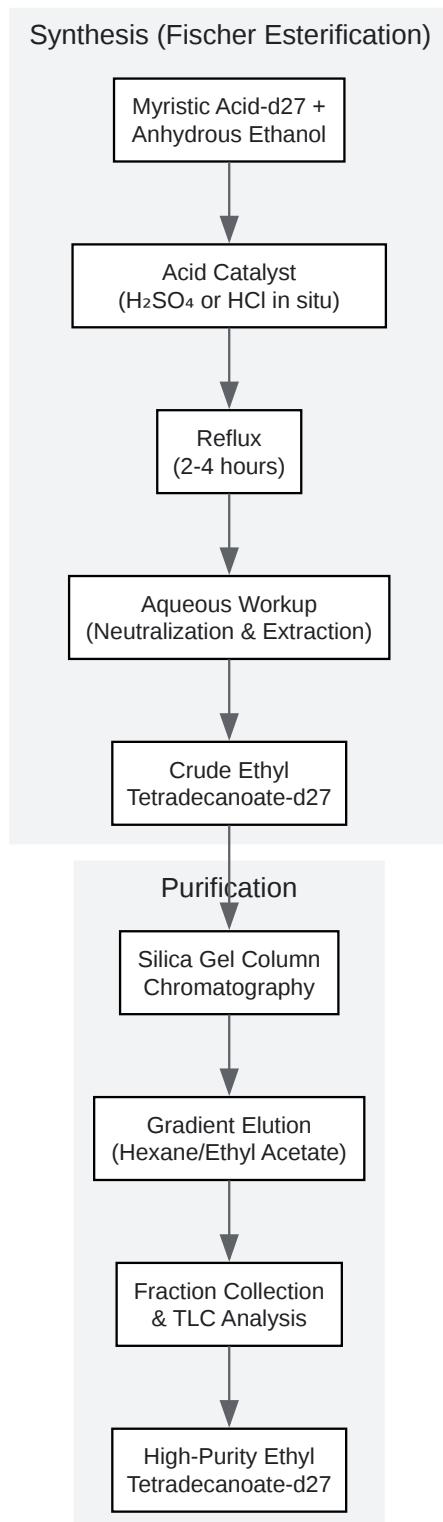
3. High-Resolution Mass Spectrometry (HRMS):

- Purpose: To accurately determine the elemental composition and calculate the isotopic enrichment.
- Method: HRMS provides a highly accurate mass measurement, which can be used to confirm the molecular formula and to quantify the percentage of the d27 isotopologue relative to other isotopologues.

Mandatory Visualizations

Synthesis and Purification Workflow

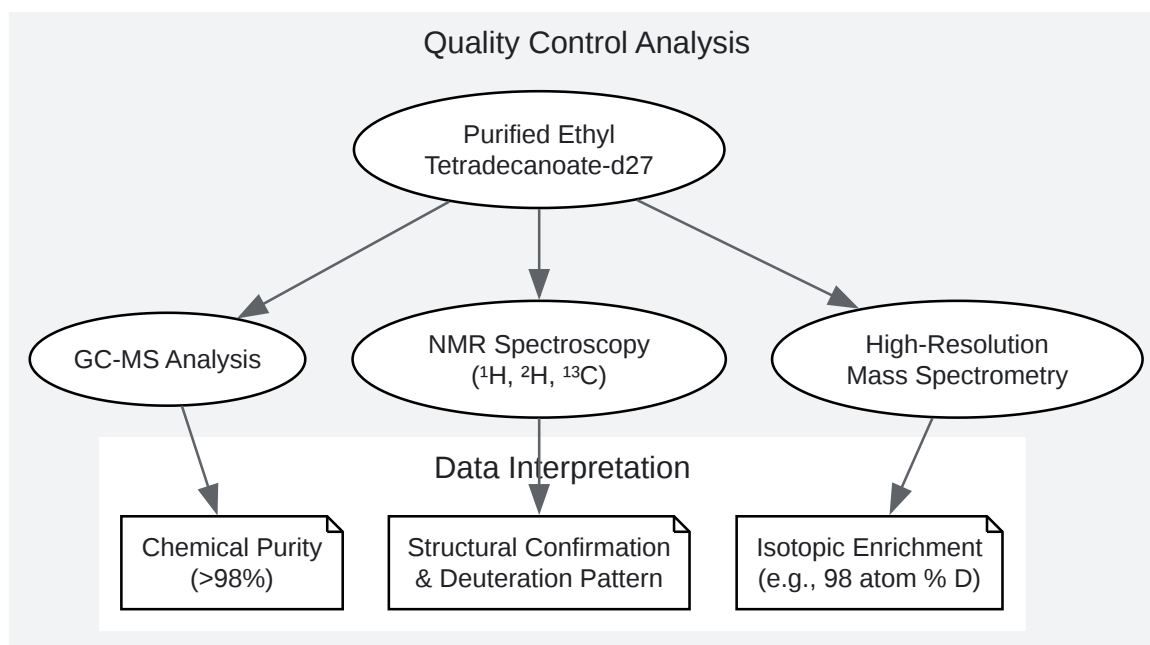
Synthesis and Purification Workflow for Ethyl Tetradecanoate-d27

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Caption: A flowchart illustrating the key stages in the synthesis and purification of high-purity **Ethyl Tetradecanoate-d27**.

Quality Control Workflow

Quality Control Workflow for Ethyl Tetradecanoate-d27

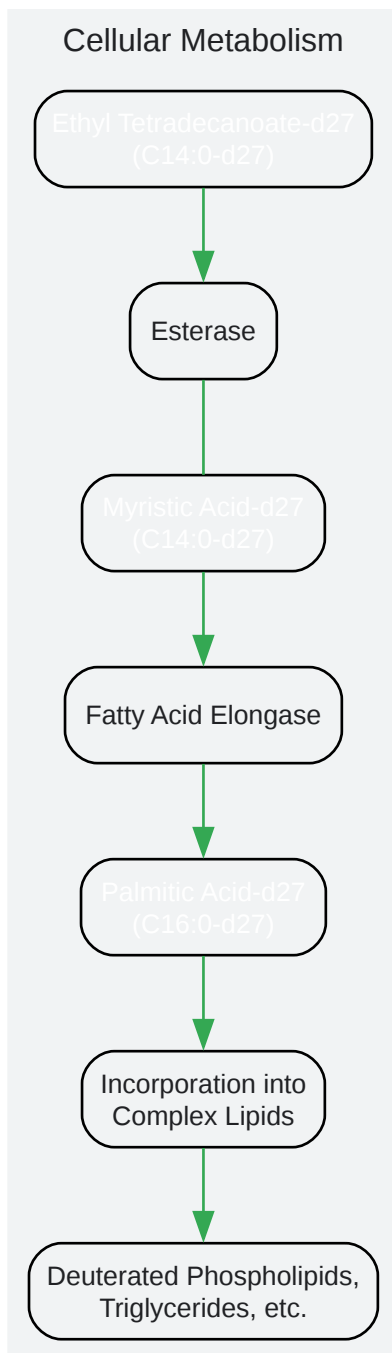


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Caption: A diagram outlining the analytical techniques employed for the quality control and characterization of **Ethyl Tetradecanoate-d27**.

Application in Metabolic Research: Fatty Acid Elongation Pathway

Metabolic Tracing with Ethyl Tetradecanoate-d27



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Caption: A simplified signaling pathway demonstrating the use of **Ethyl Tetradecanoate-d27** as a tracer to study fatty acid elongation.

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